

An In-Depth Technical Guide to the Synthesis of Tridecyl Methanesulfonate

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Compound of Interest

Compound Name: Tridecyl methane sulfonate

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This technical guide provides a comprehensive overview of the synthesis of tridecyl methanesulfonate, a long-chain alkyl methanesulfonate. The document details the core synthesis pathway, experimental protocols, and the necessary quantitative data for successful preparation and characterization of the target compound.

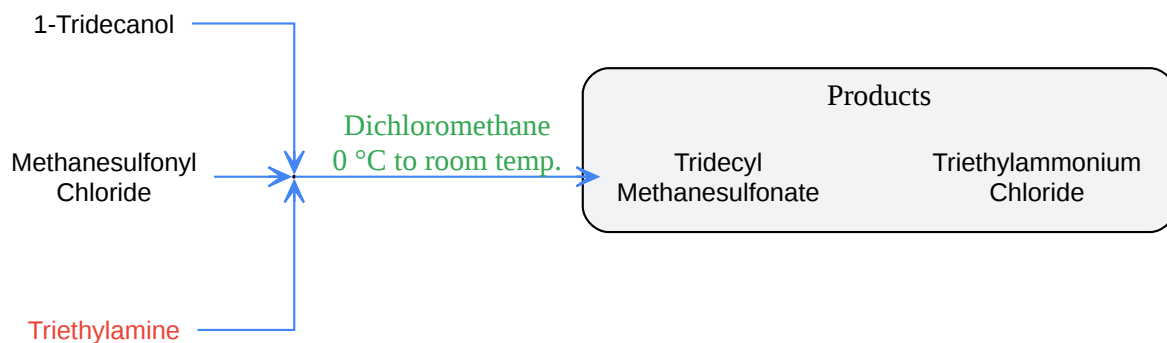
Introduction

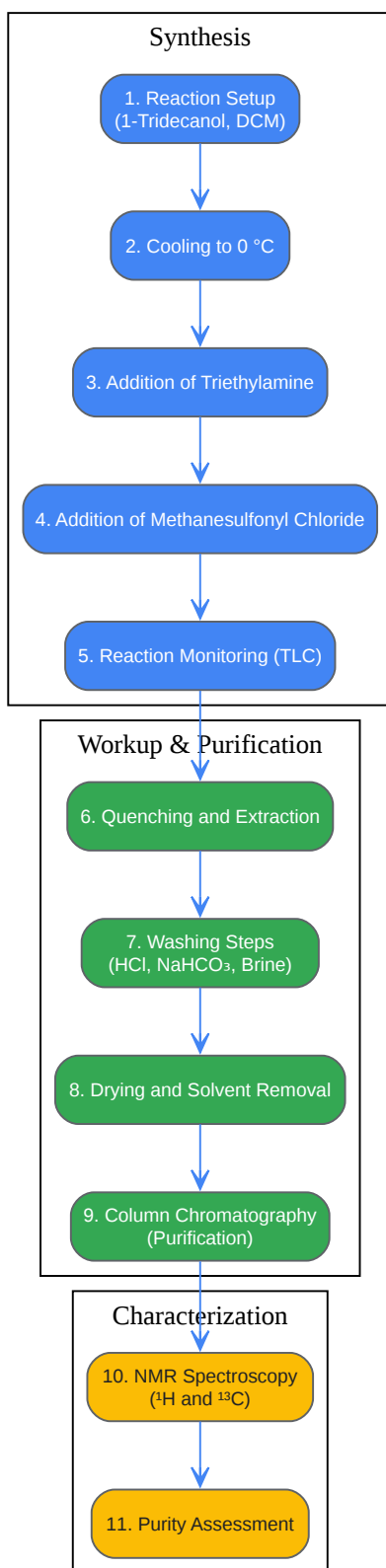
Tridecyl methanesulfonate, also known as tridecyl mesylate, is an organic compound with the chemical formula $C_{14}H_{30}O_3S$.^[1] It belongs to the family of methanesulfonate esters, which are frequently utilized as intermediates in organic synthesis. The methanesulfonyl group is an excellent leaving group, making tridecyl methanesulfonate a valuable precursor for various nucleophilic substitution reactions in the development of novel chemical entities.

Core Synthesis Pathway: Mesylation of 1-Tridecanol

The primary and most direct pathway for the synthesis of tridecyl methanesulfonate is the mesylation of 1-tridecanol. This reaction involves the treatment of the primary alcohol, 1-tridecanol, with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine. The base serves to neutralize the hydrochloric acid byproduct generated during the reaction.

The overall reaction can be depicted as follows:





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References

- 1. larodan.com [larodan.com]
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